

Application Notes and Protocols: 5-Methylpyrimidine-2-carboxylic Acid in Agrochemical Synthesis

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Compound of Interest

Compound Name: **5-Methylpyrimidine-2-carboxylic acid**

Cat. No.: **B1354993**

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These application notes provide a detailed overview of the utilization of **5-methylpyrimidine-2-carboxylic acid** and its derivatives in the synthesis of agrochemicals, with a specific focus on the widely used sulfonylurea herbicide, nicosulfuron. The following sections detail the synthetic pathways, experimental protocols, and herbicidal efficacy of nicosulfuron, offering valuable insights for researchers in crop protection and herbicide development.

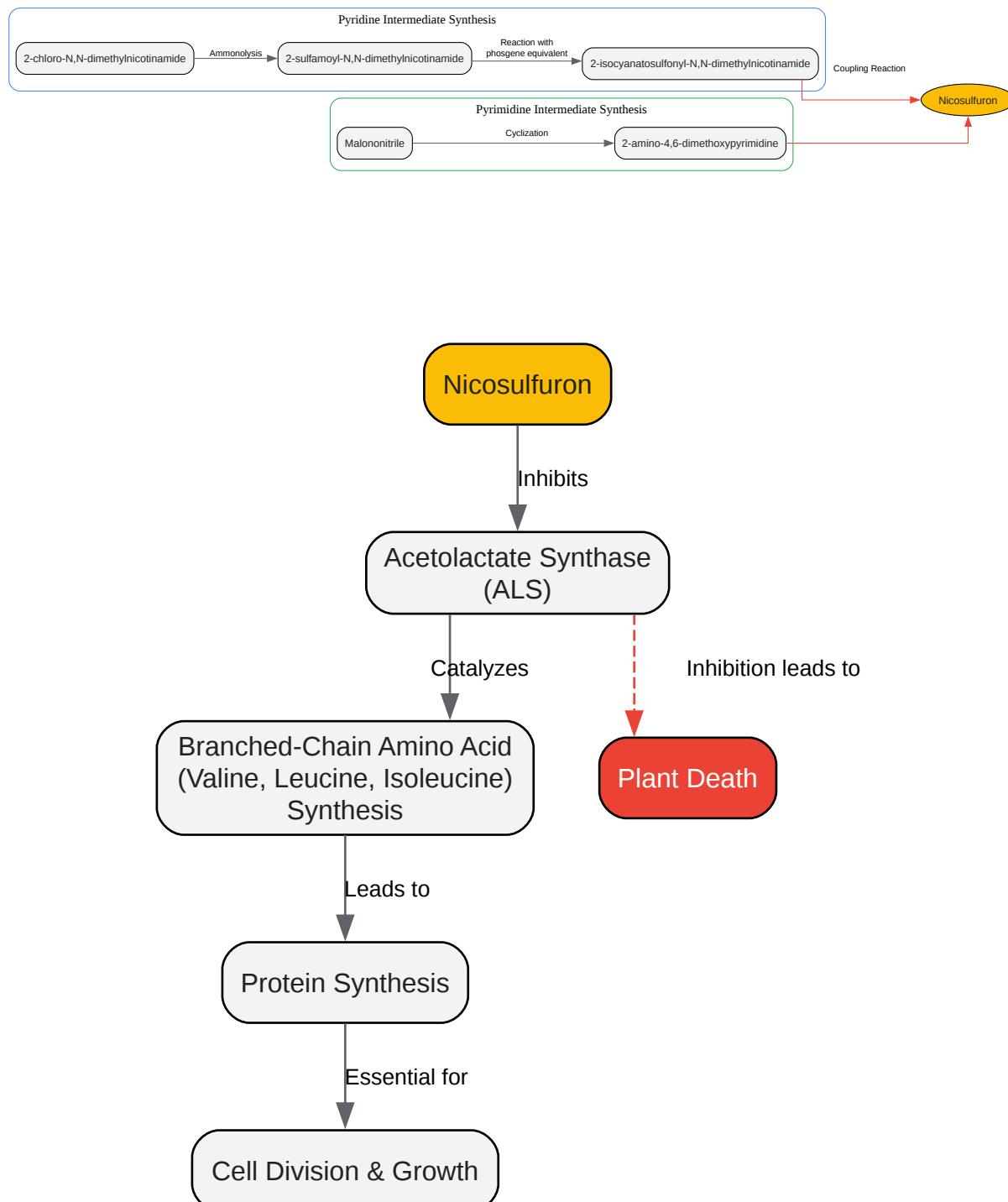
Introduction

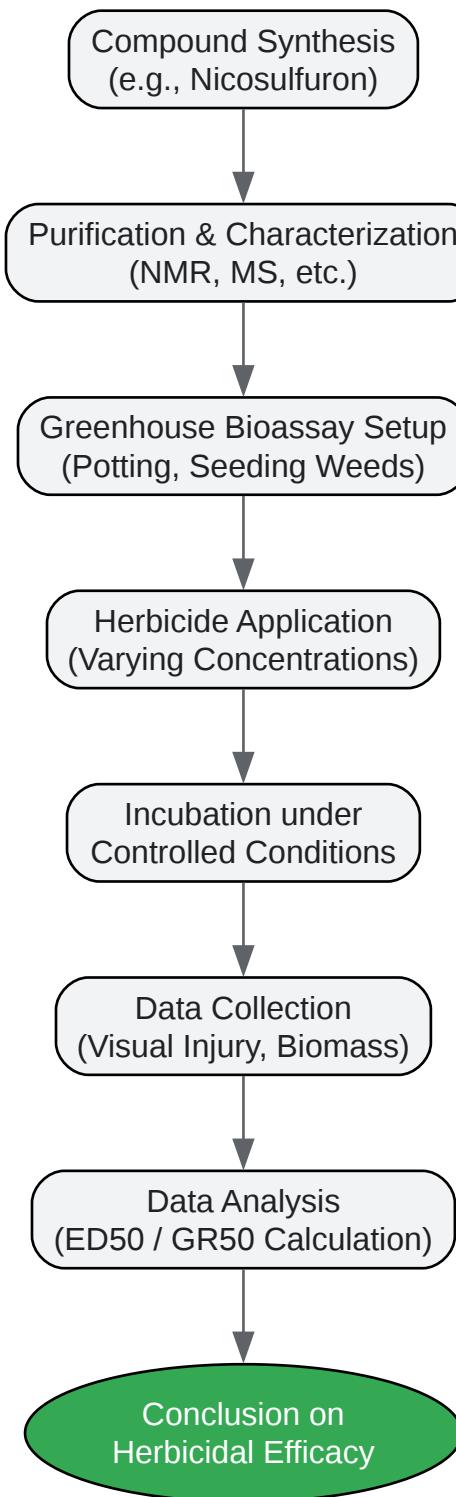
5-Methylpyrimidine-2-carboxylic acid serves as a crucial building block in the preparation of various agrochemicals, most notably sulfonylurea herbicides.^[1] This class of herbicides is recognized for its high efficacy at low application rates, broad weed control spectrum, and good crop selectivity.^[2] The pyrimidine moiety is a key component of the sulfonylurea structure, contributing to the molecule's herbicidal activity by inhibiting the enzyme acetolactate synthase (ALS) in susceptible plants. This enzyme is essential for the biosynthesis of branched-chain amino acids, and its inhibition leads to the cessation of plant growth and eventual death.^{[3][4]}

Nicosulfuron is a prime example of a commercially successful herbicide synthesized from a pyrimidine precursor. It is a selective, systemic post-emergence herbicide used to control a wide range of annual and perennial grass weeds and some broadleaf weeds in maize.^{[1][2][3]}

Synthetic Pathways

The synthesis of nicosulfuron from a 5-methylpyrimidine precursor involves a multi-step process. A general synthetic workflow is outlined below, starting from precursors to **5-methylpyrimidine-2-carboxylic acid** and leading to the final nicosulfuron product. The key steps involve the formation of a sulfonylurea bridge between a substituted pyrimidine amine and a substituted pyridine sulfonamide.



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References

- 1. Nicosulfuron: An Efficient Herbicide for Maize Crops - HEBEN [hb-p.com]
- 2. Superior Quality Nicosulfuron Herbicide for Effective Weed Control in Agriculture and Landscaping [cnagrochem.com]
- 3. iskbc.com [iskbc.com]
- 4. Nicosulfuron 95% TC Production Process and Key Manufacturers Overview [cnagrochem.com]
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